

physical and chemical properties of 2-Methoxybenzoyl chloride

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Compound of Interest

Compound Name: 2-Methoxybenzoyl chloride

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A Comprehensive Technical Guide to 2-Methoxybenzoyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough overview of the physical and chemical properties of **2-Methoxybenzoyl chloride** (also known as o-anisoyl chloride). The information is curated to support laboratory research, chemical synthesis, and drug development activities. This document presents quantitative data in structured tables, details key experimental protocols, and includes visualizations of experimental workflows.

Core Physical and Chemical Properties

2-Methoxybenzoyl chloride is a versatile reagent in organic synthesis, notable for its role as a precursor in the formation of various esters, amides, and ketones. Its reactivity is primarily dictated by the acyl chloride functional group, which is susceptible to nucleophilic attack.

Physical Properties

The physical characteristics of **2-Methoxybenzoyl chloride** are summarized in the table below, providing essential data for handling, storage, and experimental design.

Property	Value	Source(s)
Appearance	Clear, colorless to pale yellow liquid	[1][2][3]
Molecular Formula	C ₈ H ₇ ClO ₂	[1][2][4]
Molecular Weight	170.59 g/mol	[1][2][4]
Melting Point	36-38 °C	[3]
Boiling Point	128-129 °C at 8 mmHg137 °C	[1][5]
Density	1.146 g/mL at 25 °C1.57 g/cm ³	[1][5]
Refractive Index (n _{20/D})	1.572	[5]
Solubility in Water	Insoluble, reacts with water	[1]

Chemical and Spectroscopic Data

The chemical identifiers and spectroscopic information for **2-Methoxybenzoyl chloride** are crucial for its unambiguous identification and characterization.

Identifier/Spectrum	Data	Source(s)
CAS Number	21615-34-9	[1][2][4]
IUPAC Name	2-methoxybenzoyl chloride	[4]
Synonyms	o-Anisoyl chloride, 2-Anisoyl chloride	[1][2]
¹ H NMR	Spectra available in online databases	[6]
¹³ C NMR	Spectra available in online databases	[6]
Mass Spectrum	Data available from NIST and PubChem	[6][7]
Infrared (IR) Spectrum	Data available in online databases	[6]

Synthesis and Experimental Protocols

The most common method for the preparation of **2-Methoxybenzoyl chloride** is the chlorination of 2-methoxybenzoic acid. The following is a representative experimental protocol.

Synthesis of 2-Methoxybenzoyl Chloride from 2-Methoxybenzoic Acid

Objective: To synthesize **2-Methoxybenzoyl chloride** via the reaction of 2-methoxybenzoic acid with a chlorinating agent such as thionyl chloride or oxalyl chloride.

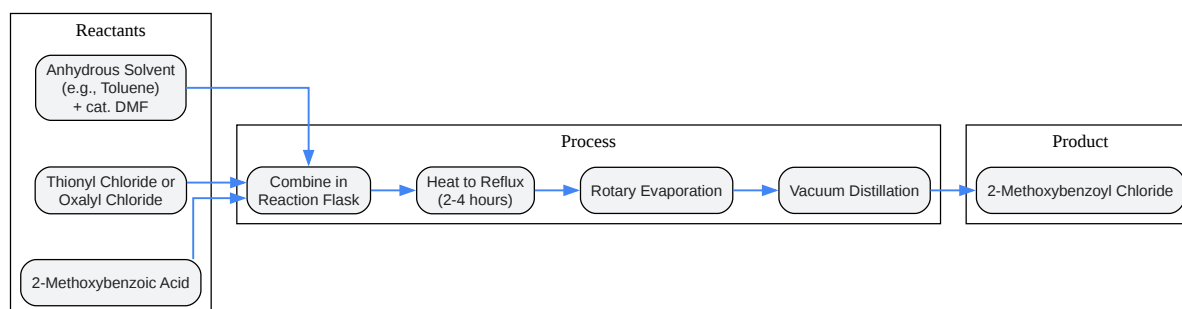
Materials:

- 2-Methoxybenzoic acid
- Thionyl chloride (SOCl₂) or Oxalyl chloride ((COCl)₂)
- Anhydrous solvent (e.g., dichloromethane, toluene)

- Catalytic amount of N,N-dimethylformamide (DMF) (optional, but recommended)
- Round-bottom flask with reflux condenser and gas trap
- Stirring apparatus
- Heating mantle
- Vacuum distillation apparatus

Methodology:

- **Reaction Setup:** In a flame-dried round-bottom flask equipped with a magnetic stirrer, reflux condenser, and a gas outlet connected to a trap (to neutralize evolved HCl and SO₂), add 2-methoxybenzoic acid.
- **Solvent and Catalyst Addition:** Add an anhydrous solvent such as dichloromethane or toluene to the flask to suspend the acid. If desired, add a catalytic amount of DMF.
- **Addition of Chlorinating Agent:** Slowly add an excess (typically 1.5 to 2.0 equivalents) of thionyl chloride or oxalyl chloride to the stirred suspension at room temperature. The reaction is exothermic and will likely result in the evolution of gas.
- **Reaction:** Heat the reaction mixture to reflux and maintain for 2-4 hours. The progress of the reaction can be monitored by the cessation of gas evolution.
- **Work-up:** After the reaction is complete, allow the mixture to cool to room temperature. Remove the excess chlorinating agent and solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude **2-Methoxybenzoyl chloride** can be purified by vacuum distillation to yield a clear, colorless to pale yellow liquid.



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Caption: Workflow for the synthesis of **2-Methoxybenzoyl chloride**.

Chemical Reactivity and Applications

2-Methoxybenzoyl chloride is a reactive acyl chloride that readily participates in nucleophilic acyl substitution reactions. It is a valuable building block in the synthesis of more complex molecules.

Reactivity with Nucleophiles

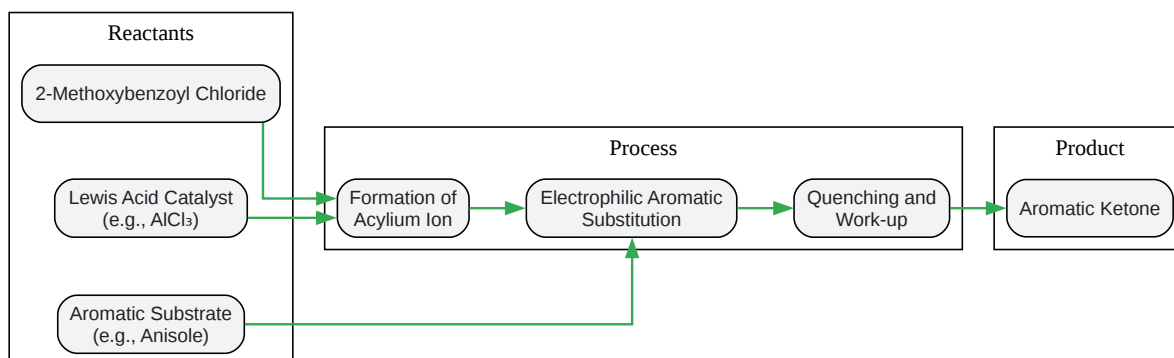
- **Alcohols:** Reacts with alcohols to form the corresponding esters. This reaction is often carried out in the presence of a non-nucleophilic base like pyridine to scavenge the HCl byproduct.
- **Amines:** Reacts with primary and secondary amines to yield amides. Similar to esterification, a base is typically used to neutralize the generated HCl.
- **Water:** Hydrolyzes in the presence of water to form 2-methoxybenzoic acid. Therefore, it must be handled under anhydrous conditions.

Friedel-Crafts Acylation

A significant application of **2-Methoxybenzoyl chloride** is in Friedel-Crafts acylation reactions. In this electrophilic aromatic substitution reaction, the acyl group is introduced onto an aromatic ring, typically in the presence of a Lewis acid catalyst such as aluminum chloride (AlCl_3).

Experimental Protocol for Friedel-Crafts Acylation of Anisole:

- **Catalyst Suspension:** In a flame-dried, three-necked round-bottom flask equipped with a dropping funnel, reflux condenser, and a nitrogen inlet, suspend anhydrous aluminum chloride in an anhydrous solvent like dichloromethane.
- **Acyl Chloride Addition:** Add **2-Methoxybenzoyl chloride** to the stirred suspension.
- **Aromatic Substrate Addition:** Cool the reaction mixture in an ice bath. Slowly add a solution of the aromatic substrate (e.g., anisole) in the anhydrous solvent from the dropping funnel.
- **Reaction:** After the addition is complete, allow the reaction to warm to room temperature and stir for an additional period to ensure completion.
- **Quenching and Work-up:** Carefully quench the reaction by slowly adding it to a mixture of ice and concentrated hydrochloric acid. Extract the aqueous layer with an organic solvent. The combined organic layers are then washed, dried, and the solvent is removed to yield the crude product.
- **Purification:** The product can be purified by recrystallization or column chromatography.



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Caption: Generalized workflow for a Friedel-Crafts acylation reaction.

Safety and Handling

2-Methoxybenzoyl chloride is a corrosive and combustible liquid that requires careful handling.

- Hazards: Causes severe skin burns and eye damage.[4][5] May cause respiratory irritation. [4][5] It is harmful if swallowed or inhaled.
- Handling: Use in a well-ventilated area, preferably in a fume hood. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[1][8]
- Storage: Store in a cool, dry, and well-ventilated area away from incompatible substances such as water, strong bases, and alcohols.[1][8] Keep the container tightly closed and protected from moisture.
- Fire Safety: It is a combustible liquid with a flash point of 84 °C (183.2 °F).[5] Use dry chemical, carbon dioxide, or alcohol-resistant foam for extinguishing fires. Avoid using water as it reacts with the compound.[1]

This technical guide provides a foundational understanding of **2-Methoxybenzoyl chloride** for research and development purposes. For more detailed information, consult the referenced safety data sheets and scientific literature.

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